

protocols for the safe handling and disposal of 4-biphenylmethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Biphenylmethanol**

Cat. No.: **B1213676**

[Get Quote](#)

Application Notes and Protocols for 4-Biphenylmethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling and disposal of **4-biphenylmethanol** (CAS No. 3597-91-9). Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in a laboratory setting.

Safety and Hazard Information

4-Biphenylmethanol is a white to off-white crystalline solid.^[1] While some safety data sheets indicate it is not considered hazardous under the 2012 OSHA Hazard Communication Standard, others classify it as an irritant and potentially harmful if swallowed.^{[2][3]} It is essential to handle this chemical with appropriate care.

1.1. GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Acute toxicity, oral | 4 | H302: Harmful if swallowed[3] |
| Skin corrosion/irritation | 2 | H315: Causes skin irritation[3] |
| Serious eye damage/eye irritation | 2A | H319: Causes serious eye irritation[3] |
| Specific target organ toxicity, single exposure; Respiratory tract irritation | 3 | H335: May cause respiratory irritation[3] |
| Reproductive toxicity | 2 | H361: Suspected of damaging fertility or the unborn child[3] |

1.2. Physical and Chemical Properties

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₁₃ H ₁₂ O[1][4][5][6] |
| Molecular Weight | 184.23 g/mol [1][3][6] |
| Appearance | White to beige crystalline powder/solid[1][2][4][7][8] |
| Melting Point | 96-105 °C[2][4][5][7][8] |
| Boiling Point | 184 °C @ 11 mmHg[5][7] |
| Solubility | Insoluble in water. Soluble in acetone, ethanol, and benzene.[1][4][7] |
| Storage Temperature | Ambient temperatures; store below +30°C in an inert atmosphere.[1][5][7] |

Experimental Protocols

2.1. Protocol for Safe Handling of **4-Biphenylmethanol**

This protocol outlines the steps for safely handling **4-biphenylmethanol** from receipt to use in the laboratory.

2.1.1. Personal Protective Equipment (PPE)

Before handling **4-biphenylmethanol**, ensure the following PPE is worn:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).[9][10]
- Eye and Face Protection: Safety glasses with side shields or chemical splash goggles.[9][10]
A face shield is recommended when there is a significant risk of splashing.[9]
- Body Protection: A laboratory coat must be worn and buttoned.[9]
- Footwear: Closed-toe and closed-heel shoes.[9]

2.1.2. Handling Procedure

- Ventilation: Always handle **4-biphenylmethanol** in a well-ventilated area, preferably within a chemical fume hood.[4][11]
- Receiving and Storage: Upon receipt, inspect the container for damage. Store the container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases.[1][4][8] Keep the container tightly closed when not in use.[1][4][8]
- Weighing and Dispensing:
 - Perform weighing and dispensing of the solid powder inside a chemical fume hood to avoid inhalation of dust.
 - Use a dedicated spatula and weighing paper.
 - Close the container immediately after dispensing.
- In Case of Contact:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[2][8][12][13]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[2][8][12][13]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2][8][12][13]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Call a physician immediately.[2][8][12][13]

2.2. Protocol for Spill Cleanup

In the event of a spill, follow these steps:

- Evacuate and Alert: Alert others in the immediate area of the spill.
- Ventilate: Ensure adequate ventilation. For volatile substances or dusts, close the lab door and increase exhaust ventilation through fume hoods.[14]
- Don PPE: Wear appropriate PPE as described in section 2.1.1.
- Containment: Cover the spill with an inert absorbent material like vermiculite or sand to contain it.[14][15]
- Cleanup:
 - For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.[2][8][16] Avoid generating dust.
 - For solutions, after absorbing the liquid, scoop the absorbent material into a designated waste container.[14][15][17]
- Decontamination: Clean the spill area thoroughly with soap and water.[15][17]

- Waste Disposal: Dispose of all contaminated materials as hazardous waste according to the disposal protocol below.[18][19]

Disposal Protocol

Chemical waste must be managed in accordance with institutional, local, state, and federal regulations.[16]

3.1. Waste Categorization

- Solid Waste: Unused **4-biphenylmethanol**, contaminated gloves, absorbent materials, and empty containers.
- Liquid Waste: Solutions containing **4-biphenylmethanol**.

3.2. Disposal Procedure

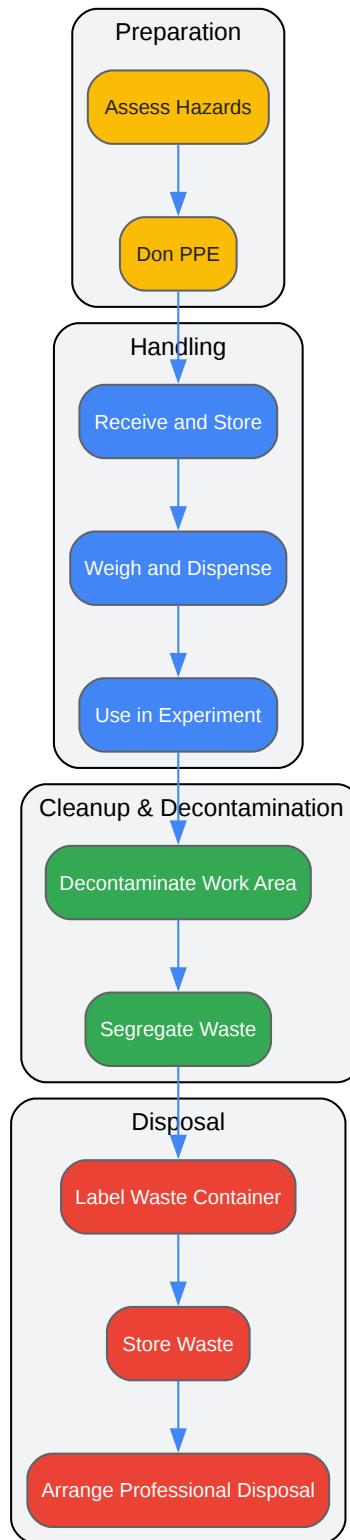
- Waste Segregation: Do not mix **4-biphenylmethanol** waste with other waste streams unless permitted by your institution's waste management guidelines.[16][20]
- Containerization and Labeling:
 - Place solid waste into a clearly labeled, sealed, and chemically compatible container.[16]
 - Collect liquid waste in a labeled, leak-proof container.
 - The label should include "4-Biphenylmethanol Waste," the quantity, and relevant hazard warnings.[16]
- Professional Disposal:
 - Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal company.
 - A common disposal method for solid organic compounds is high-temperature incineration in a permitted facility.[11][16]

- Alternatively, the material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[11]
- Never dispose of **4-biphenylmethanol** down the drain.[11]

Visualization

4.1. Safe Handling and Disposal Workflow

Workflow for Safe Handling and Disposal of 4-Biphenylmethanol

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **4-biphenylmethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. fishersci.com [fishersci.com]
- 3. (1,1'-Biphenyl)-4-methanol | C13H12O | CID 19186 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. gneebio.com [gneebio.com]
- 5. chemwhat.com [chemwhat.com]
- 6. CAS 3597-91-9 | 4-Biphenylmethanol - Synblock [synblock.com]
- 7. 4-Biphenylmethanol | 3597-91-9 [chemicalbook.com]
- 8. orgchemboulder.com [orgchemboulder.com]
- 9. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 10. trimaco.com [trimaco.com]
- 11. biosynth.com [biosynth.com]
- 12. assets.thermofisher.cn [assets.thermofisher.cn]
- 13. capotchem.com [capotchem.com]
- 14. qmul.ac.uk [qmul.ac.uk]
- 15. ccny.cuny.edu [ccny.cuny.edu]
- 16. benchchem.com [benchchem.com]
- 17. lin-web.clarkson.edu [lin-web.clarkson.edu]
- 18. biosafety.mcmaster.ca [biosafety.mcmaster.ca]
- 19. Spill and Cleaning Protocol | Environmental Health & Safety | Michigan State University [ehs.msu.edu]
- 20. ethz.ch [ethz.ch]

- To cite this document: BenchChem. [protocols for the safe handling and disposal of 4-biphenylmethanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1213676#protocols-for-the-safe-handling-and-disposal-of-4-biphenylmethanol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com